An In-Depth Technical Guide to 7-Methylazepan-2-one

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Compound of Interest

Compound Name:	*7-Methylazepan-2-one*
CAS No.:	*1985-48-4*
Cat. No.:	*B162443*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **7-Methylazepan-2-one** (CAS No. 1985-48-4), a substituted caprolactam of interest in various fields of chemical research and development. This document delves into its chemical and physical properties, synthesis, spectral characteristics, and potential applications, with a focus on providing practical insights for laboratory and developmental work.

Core Chemical Identity and Properties

7-Methylazepan-2-one, also known as 7-methylcaprolactam, is a seven-membered cyclic amide (lactam) with a methyl group at the 7-position. This substitution introduces a chiral center, leading to the existence of (R) and (S) enantiomers.

Key Identifiers and Physicochemical Properties

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Property	Value	Source(s)
CAS Number	1985-48-4	[1]
Molecular Formula	$C_7H_{13}NO$	[1]
Molecular Weight	127.18 g/mol	[1]
IUPAC Name	7-methylazepan-2-one	[1]
Synonyms	7-Methylcaprolactam, 6-Methyl-6-caprolactam, ε-Methylcaprolactam	[1]
Melting Point	49-51 °C	
Boiling Point	160-170 °C at 20 Torr	
Density	0.93 g/cm³	
Topological Polar Surface Area	29.1 Å²	[1]
XLogP3	0.8	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

Synthesis and Mechanism

The primary industrial route to ε-caprolactam, the parent compound of **7-methylazepan-2-one**, is the Beckmann rearrangement of cyclohexanone oxime.[2] This strongly suggests that the most logical and established synthetic pathway to **7-methylazepan-2-one** is through the Beckmann rearrangement of 2-methylcyclohexanone oxime.

The Beckmann Rearrangement

The Beckmann rearrangement is a well-documented acid-catalyzed reaction that converts an oxime to an amide.[2][3] For cyclic oximes, this rearrangement yields a lactam, expanding the ring by incorporating the nitrogen atom.

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Mechanism:

- Protonation of the Hydroxyl Group: The reaction is initiated by the protonation of the oxime's hydroxyl group by a strong acid (e.g., sulfuric acid), converting it into a good leaving group (water).[4]
- Concerted Rearrangement: The group anti-periplanar to the leaving group migrates to the nitrogen atom in a concerted step, displacing the water molecule. This stereospecific migration results in the formation of a nitrilium ion.[2][4]
- Hydration: The nitrilium ion is then attacked by water.
- Tautomerization: The resulting intermediate undergoes tautomerization to yield the final lactam product.

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Sources

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